

Introduction: The Critical Role of Isotopically Labeled Standards in Nitrosamine Impurity Analysis

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Compound of Interest

Compound Name: 4-Nitroso hydrochlorothiazide-
13C,15N2,d2

Cat. No.: B15552631

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The landscape of pharmaceutical safety and quality control has been significantly shaped by the discovery of nitrosamine impurities in various drug products.[1] These compounds are classified as probable human carcinogens, necessitating their stringent control and monitoring at trace levels.[1] For researchers and drug development professionals, the accurate quantification of these impurities is paramount. This is where stable isotope-labeled (SIL) internal standards, such as **4-Nitroso hydrochlorothiazide-13C,15N2,d2**, become indispensable tools.

This SIL analog of the 4-Nitroso hydrochlorothiazide impurity serves as an ideal internal standard for analytical methods, primarily those employing mass spectrometry.[2][3] Its utility stems from its near-identical chemical and physical properties to the unlabeled analyte of interest. It co-elutes during chromatographic separation and experiences similar ionization efficiency and matrix effects in the mass spectrometer. However, its distinct mass-to-charge ratio (m/z), due to the incorporation of heavy isotopes (¹³C, ¹⁵N, and ²H), allows for its clear differentiation and precise quantification of the target impurity.[2][4] The use of such standards

is crucial for robust, accurate, and reproducible analytical methods that can meet the stringent requirements of regulatory bodies like the FDA and EMA.^{[1][5]}

This guide provides a comprehensive overview of sourcing **4-Nitroso hydrochlorothiazide-¹³C,¹⁵N₂,d₂**, evaluates the critical nature of its purity, and details the technical protocols required for its verification, ensuring the integrity of analytical data in pharmaceutical development and quality control.

Part 1: Supplier Landscape for 4-Nitroso hydrochlorothiazide-¹³C,¹⁵N₂,d₂

Identifying a reliable supplier is the foundational step. The quality of the analytical standard directly impacts the quality of the resulting data. Several specialized chemical suppliers offer this complex, isotopically labeled compound. When selecting a supplier, researchers should prioritize those who provide a comprehensive Certificate of Analysis (CoA) detailing purity, isotopic enrichment, and characterization data.

Below is a summary of publicly listed suppliers for this compound. Researchers should contact these suppliers directly for the most current availability, pricing, and technical documentation.

Supplier	Product Name/Synonym	Available Purity Data	Molecular Formula
Clearsynth	4-Nitroso Hydrochlorothiazide- 13C,15N2,d2	Purity by HPLC: 95.21% [6]	$C_6^{13}CH_5D_2CIN_2^{15}N_2O_5$ S_2 [6]
Simson Pharma Limited	4-Nitroso Hydrochlorothiazide- 13C-15N2-D2	CoA provided with every compound	Not explicitly listed
Pharmaffiliates	4-Nitroso Hydrochlorothiazide- 13C,15N2,d2	High purity asserted; exact % not listed [7]	$C_6^{13}CH_5D_2CIN_2^{15}N_2O_5$ S_2 [7]
MedChemExpress (MCE)	4-Nitroso hydrochlorothiazide- $^{13}C,^{15}N_2,d_2$	Research grade; exact % not listed [2]	Not explicitly listed
CymitQuimica	N4-Nitroso Hydrochlorothiazide- 13C-15N2-d2	Research grade; exact % not listed [8]	$C_6^{13}CH_5D_2CIN_2^{15}N_2O_5$ S_2 [8]
Veeprho	4-Nitroso Hydrochlorothiazide- 13C,15N2,d2	Research grade; exact % not listed [3]	Not explicitly listed

Part 2: The Duality of Purity: Chemical and Isotopic Integrity

For an SIL standard, "purity" is a multi-faceted concept encompassing both chemical purity and isotopic purity. Both are critical for the validity of analytical results.[\[9\]](#)

Chemical Purity

Chemical purity refers to the percentage of the material that is the desired compound, exclusive of other chemical entities such as residual solvents, starting materials, or by-products from synthesis.[\[10\]](#)[\[11\]](#) For SIL standards, a high chemical purity (typically >95%) is essential to

prevent co-eluting impurities from interfering with the analyte or standard peaks in a chromatogram, which could lead to inaccurate quantification.^[12]

The causality is direct: an unknown impurity in the SIL standard could have the same nominal mass as the unlabeled analyte, creating a false positive signal and artificially inflating the calculated amount of the impurity in the sample.

Isotopic Purity

Isotopic purity, or isotopic enrichment, is the percentage of the compound that contains the desired heavy isotopes.^[9] For example, an isotopic purity of 98% means that 98% of the molecules are the fully labeled **4-Nitroso hydrochlorothiazide-¹³C,¹⁵N₂,d₂**, while the remaining 2% may consist of molecules with fewer labels (e.g., M+1, M+2, etc.) or unlabeled compound.

Why It Matters: High isotopic purity is crucial for two primary reasons:

- **Minimizing Crosstalk:** It prevents the isotopic cluster of the standard from overlapping with the signal of the unlabeled analyte. If the SIL standard contains a significant amount of unlabeled material (M+0), this will contribute to the analyte's signal, leading to an overestimation.
- **Ensuring Accurate Quantification:** The concentration of the SIL standard is calculated based on its molecular weight. Inaccurate assumptions about isotopic distribution can lead to errors in the preparation of standard solutions and, consequently, in the final quantification. For regulated pharmaceutical environments, isotopic enrichment levels above 95% are generally required.^[9]

Part 3: Methodologies for Purity and Identity Verification

Upon receiving the SIL standard, it is best practice within a GxP (Good Laboratory/Manufacturing Practice) environment to independently verify its identity and purity, rather than relying solely on the supplier's CoA. Liquid Chromatography-Mass Spectrometry (LC-MS) is the premier technique for this purpose.^{[13][14]}

Experimental Protocol: Purity Verification by LC-MS/MS

This protocol outlines a general method for verifying the chemical and isotopic purity of **4-Nitroso hydrochlorothiazide-13C,15N2,d2**.

Objective: To confirm the identity, chemical purity, and isotopic purity of the SIL standard.

1. Materials and Reagents:

- **4-Nitroso hydrochlorothiazide-13C,15N2,d2** standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Class A volumetric flasks and pipettes

2. Sample Preparation:

- Accurately weigh approximately 1 mg of the standard.
- Dissolve in a suitable solvent (e.g., Methanol or Acetonitrile) to prepare a stock solution of 1 mg/mL.
- Perform serial dilutions to create a working solution of approximately 1 µg/mL. Use amber vials to protect the solution from light, as nitrosamines can be light-sensitive.[\[15\]](#)

3. Chromatographic Conditions (HPLC/UPLC):

- Column: A C18 reversed-phase column (e.g., Ascentis® Express C18, 150 x 3.0 mm, 2.7 µm) is a suitable starting point.[\[5\]](#)
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile

- Gradient: A typical gradient would start at 5-10% B, ramp up to 95% B over several minutes, hold, and then re-equilibrate.
- Flow Rate: 0.4 - 0.6 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL

4. Mass Spectrometry Conditions (Tandem Quadrupole or HRMS):

- Ionization Source: Electrospray Ionization (ESI), positive mode.
- Analysis Mode:
 - For Purity: Full scan mode to detect any potential impurities.
 - For Identity & Isotopic Purity: Multiple Reaction Monitoring (MRM) for tandem quadrupole or high-resolution full scan for Orbitrap/TOF instruments.[\[14\]](#)
- MRM Transitions (Hypothetical): The precursor ion would be the protonated molecule $[M+H]^+$ of the labeled standard. Product ions would be determined by infusing the standard and performing a product ion scan.
- High-Resolution MS (HRMS): This technique is highly effective for confirming the elemental composition and resolving isotopic patterns, providing definitive confirmation of isotopic purity.[\[14\]](#)[\[16\]](#)

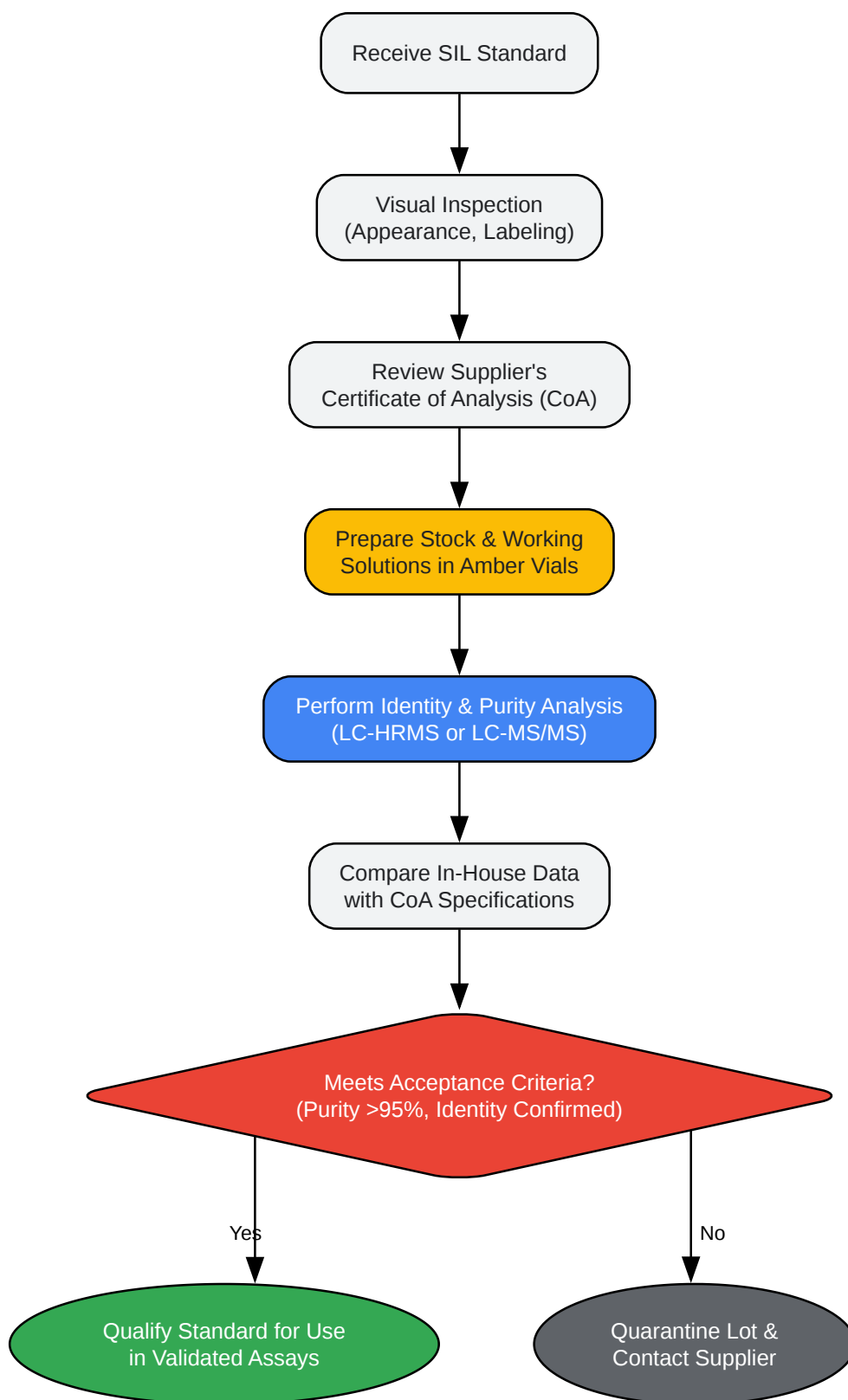
5. Data Analysis and Interpretation:

- Chemical Purity: Integrate the peak area of **4-Nitroso hydrochlorothiazide- ^{13}C , ^{15}N 2,d2** and all other detected impurity peaks in the full scan chromatogram. Calculate purity as: (Area of Main Peak / Total Area of All Peaks) * 100%.
- Identity Confirmation: The detected precursor and product ions in MRM mode or the accurate mass measurement (within 5 ppm) in HRMS mode should confirm the identity of the compound.

- Isotopic Purity Assessment: Extract the ion chromatogram for the unlabeled species (M+0). The ratio of the M+0 peak area to the labeled peak area provides a measure of isotopic contamination. A detailed analysis of the isotopic cluster in the mass spectrum will yield the isotopic enrichment percentage.[\[16\]](#)

Part 4: Quality Verification Workflow

A systematic workflow ensures that every batch of a new standard is properly vetted before being used in critical assays. The following diagram illustrates a self-validating protocol for the qualification of **4-Nitroso hydrochlorothiazide-¹³C,¹⁵N₂,d₂**.



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